

"3-bromo-1-methanesulfonylazetidine" chemical structure and CAS number

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Compound of Interest

Compound Name: 3-bromo-1-methanesulfonylazetidine

Cat. No.: B6209247

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An In-depth Technical Guide to 3-bromo-1-methanesulfonylazetidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-bromo-1-methanesulfonylazetidine is a heterocyclic organic compound featuring a strained four-membered azetidine ring. This guide provides a summary of its core chemical information, including its structure and identifiers. Despite a comprehensive search of scientific literature and patent databases, detailed experimental protocols, quantitative data, and specific biological applications for this compound are not publicly available at this time. This document outlines the known information and highlights the current gaps in the publicly accessible knowledge base.

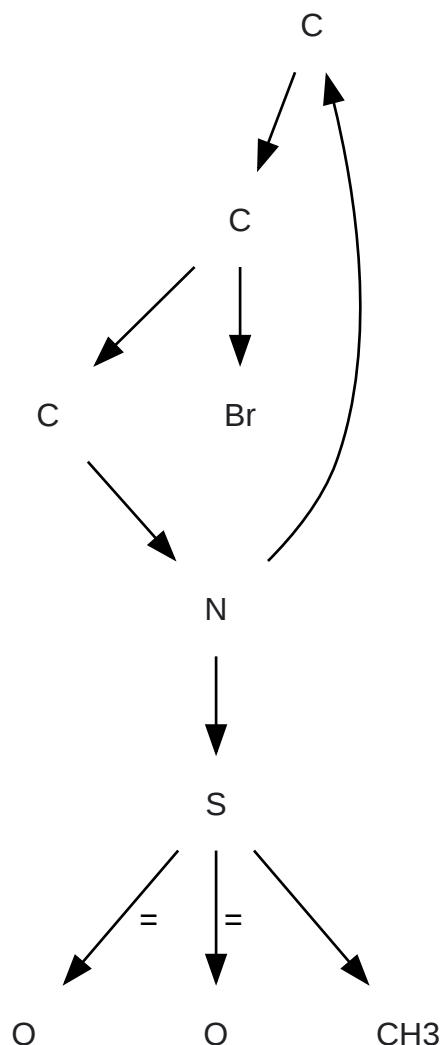
Chemical Structure and Identifiers

The fundamental chemical identity of **3-bromo-1-methanesulfonylazetidine** is established by its molecular structure and CAS number.

Chemical Structure

The structure of **3-bromo-1-methanesulfonylazetidine** consists of a central azetidine ring. A bromine atom is attached to the carbon at the 3-position, and a methanesulfonyl group is bonded to the nitrogen atom at the 1-position.

A 2D representation of the chemical structure is as follows:



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